

An In-depth Technical Guide to Trivalent Chromium (Chromium (III))

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cyclopropyl-(3-trifluoromethyl-benzyl)-amine

CAS No.: 16065-24-0

Cat. No.: B168596

[Get Quote](#)

A Note on Chemical Identification: The CAS number 16065-24-0 as specified in the query does not correspond to a readily identifiable chemical substance in major databases. However, the closely related CAS number 16065-83-1 is assigned to the Chromium(III) ion (Cr^{3+}).^{[1][2]} This guide will therefore focus on the properties and applications of trivalent chromium and its compounds, which is likely the intended subject of the query.

Introduction to Trivalent Chromium

Chromium is a first-row transition metal existing in various oxidation states, with the trivalent (Cr(III)) and hexavalent (Cr(VI)) forms being the most common.^[3] Trivalent chromium is the most stable oxidation state of the element and is found naturally in the environment. Unlike the toxic and carcinogenic hexavalent chromium, Cr(III) is considered an essential trace element for normal carbohydrate, protein, and fat metabolism in mammals, although its essentiality has been a subject of debate.^{[3][4][5]} This guide provides a comprehensive overview of the physicochemical properties, biological roles, potential therapeutic applications, and analytical methodologies for trivalent chromium, tailored for researchers and professionals in the field of drug development.

Physicochemical Properties of Chromium (III) Compounds

Chromium (III) compounds exist in various forms, each with distinct properties. Their solubility and appearance can vary significantly.[3] Trivalent chromium tends to form octahedral complexes.

Property	Description
Molecular Formula	Cr ³⁺
Appearance	Varies by compound. For example, chromium (III) oxide is a bright green powder, chromium (III) acetate is a grey-green to blue-green mass, and chromium (III) nitrate is a pale green powder.
Solubility	Generally insoluble in water, with the exception of its acetate, the hexahydrate of its chloride, and its nitrate salts.[3]
Stability	Trivalent chromium is the most stable oxidation state of chromium.
Reactivity	Chromium (III) compounds are generally not combustible but may enhance the combustion of other substances.[6]

Applications in Research and Industry

Trivalent chromium compounds have a wide array of industrial applications, including their use as pigments, in leather tanning, and as catalysts.[7] In the context of research and drug development, the focus is primarily on its biological activity.

Biological Role and Nutritional Significance

Trivalent chromium has been identified as an essential nutrient that plays a role in glucose, protein, and fat metabolism.[3][4] It is believed to potentiate the action of insulin, thereby

influencing glucose and lipid metabolism.[8][9] However, the European Food Safety Authority has questioned the evidence for its essentiality.[4]

Potential Therapeutic Applications

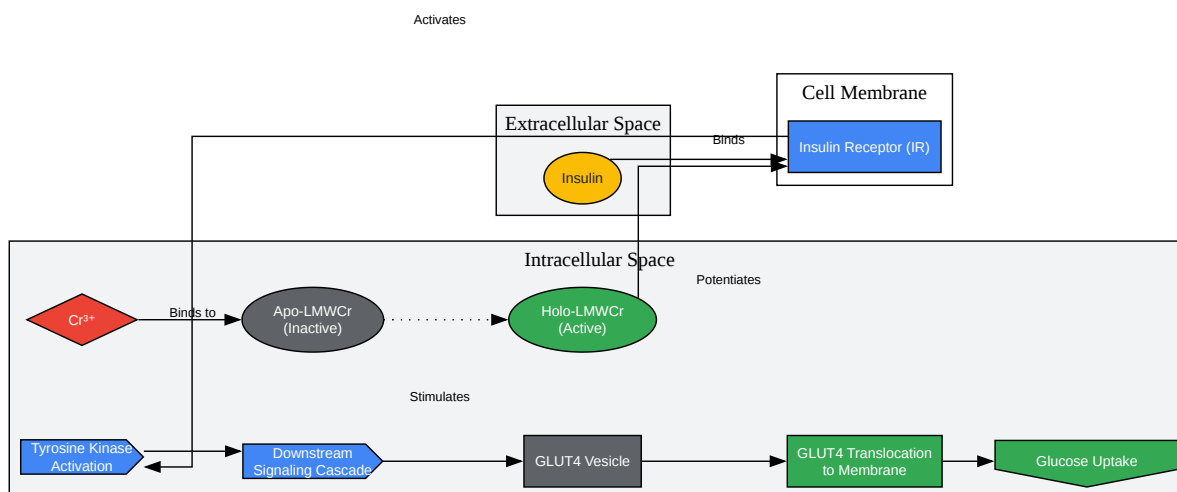
The role of chromium (III) in insulin signaling has led to its investigation as a potential adjunctive therapy for type 2 diabetes and obesity, although clinical trial results have been conflicting.[9] Recent research has also explored novel chromium (III)-based compounds for their potential antiviral properties against SARS-CoV-2 variants.[10] Furthermore, certain chromium (III) coordination compounds have demonstrated antimicrobial activity.[11]

Mechanism of Action: Insulin Potentiation

The primary proposed mechanism for chromium (III)'s biological activity involves its role in the insulin signaling pathway. It is believed to function through a low-molecular-weight chromium-binding substance (LMWCr), also known as chromodulin.[12][13]

The proposed mechanism is as follows:

- Insulin binds to the α -subunit of the insulin receptor on the cell surface.
- This binding activates the tyrosine kinase domain of the β -subunit inside the cell.
- A chromium-dependent oligopeptide, LMWCr, binds to the insulin receptor, further stimulating its kinase activity.[13]
- This amplified signaling cascade leads to the translocation of glucose transporters (GLUT4) to the cell membrane, facilitating glucose uptake from the bloodstream.[12]



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of Chromium (III)-potentiated insulin signaling.

Experimental Protocol: Spectrophotometric Determination of Chromium (III)

This protocol outlines a common method for the determination of Cr(III) in a water sample, which involves the oxidation of Cr(III) to Cr(VI) followed by spectrophotometric analysis using 1,5-diphenylcarbazide (DPC).[14]

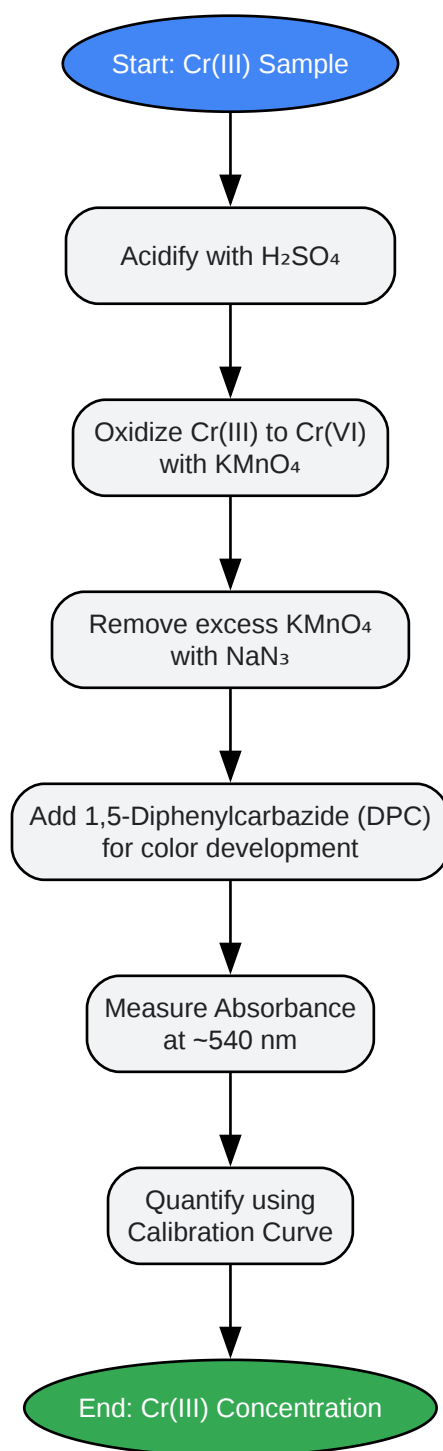
Materials:

- Stock solution of Cr(III) (1000 mg/L)
- Potassium permanganate solution (0.01 M)

- Sodium azide solution (4%)
- 1,5-diphenylcarbazine (DPC) solution (0.25% in acetone)
- Sulfuric acid (1N)
- UV-Vis Spectrophotometer

Procedure:

- **Sample Preparation:** Take a known volume of the water sample containing Cr(III).
- **Oxidation:** Add a few drops of 1N sulfuric acid to acidify the sample. Then, add potassium permanganate solution dropwise until a faint pink color persists, indicating complete oxidation of Cr(III) to Cr(VI).
- **Removal of Excess Oxidant:** Add sodium azide solution dropwise to decolorize the solution, which removes the excess permanganate.
- **Color Development:** Add the DPC solution. A violet-colored complex will form with the Cr(VI).
- **Spectrophotometric Measurement:** Measure the absorbance of the solution at the wavelength of maximum absorbance (around 540 nm) using a UV-Vis spectrophotometer.
- **Quantification:** Determine the concentration of chromium by comparing the absorbance to a standard calibration curve prepared using known concentrations of a Cr(VI) standard.



[Click to download full resolution via product page](#)

Caption: Workflow for the spectrophotometric determination of Chromium (III).

Safety and Toxicology

Trivalent chromium compounds are considerably less toxic than hexavalent chromium compounds.[3] Cr(III) is poorly absorbed through the gastrointestinal tract. While generally considered safe at nutritional levels, high doses of chromium supplements have raised some safety concerns, with some studies suggesting a potential for genotoxicity, although the evidence is not conclusive.[15][16] All forms of chromium can be toxic at high levels.

Conclusion

Trivalent chromium is a multifaceted element with significant industrial applications and a debated but potentially important role in human metabolism. For researchers in drug development, understanding its coordination chemistry, biological interactions, and analytical methods is crucial for exploring its therapeutic potential, whether as a nutritional supplement or as a component of novel therapeutic agents. Further research is warranted to fully elucidate its mechanisms of action and to establish definitive evidence for its efficacy and safety in clinical applications.

References

- Chromium (III) compounds. (2022, June 30). DCCEEW.
- Chromium Compounds. U.S. Environmental Protection Agency (EPA).
- Chromium: toxicological overview. (2022, May 24). GOV.UK.
- Development and evaluation of a novel chromium III-based compound for potential inhibition of emerging SARS-CoV-2 variants. (2023, September 9). PubMed.
- METHOD OF ANALYSIS FOR DETERMINATION OF THE CHROMIUM (Cr) SPECIES IN WATER SAMPLES BY SPECTROPHOTOMETRY WITH DIPHENYLCARBAZIDE. (2018, July 15).
- Chromium Deficiency. (2024, June 7).
- A Comparative Guide to Analytical Method Validation for Chromium (III)
- Chromium (III) and chromium (VI) as important players in the induction of genotoxicity – current view. (2021). Annals of Agricultural and Environmental Medicine.
- Biological role of chromium.
- CAS 16065-83-1: Cr³⁺. CymitQuimica.
- Discover Chromium (III) Chloride: Uses & Powerful Benefits. (2024, November 20). Noah Chemicals.
- Chromium. Wikipedia.
- Toxicological Profile for Chromium.
- Chromium Coordination Compounds with Antimicrobial Activity: Synthetic Routes, Structural Characteristics, and Antibacterial Activity. (2020, June 29). The Open Medicinal Chemistry

Journal.

- Incident management: chromium and chromium (III) compounds. (2022, May 15). GOV.UK.
- On the Determination of Cr(VI) in Cr(III)
- Spectrophotometric Determination of Chromium (III) and Chromium (VI)
- The role of Chromium III in the organism and its possible use in diabetes and obesity treatment. (2014). Annals of Agricultural and Environmental Medicine.
- Chromic nitr
- Chromium (III) and chromium (VI) as important players in the induction of genotoxicity – current view. (2020, March 10). Annals of Agricultural and Environmental Medicine.
- The range of possible chromium III applications in medicine - the short review. (2018, July 31).
- Safety Data Sheet: Chromium(III)
- Guidelines for Chromium(III) Coating Test Parameters. (2024, April 19). Theseus.
- Chromium(III). (2024, September 10).
- New Jersey Department of Environmental Protection Chromium (III)| CAS#: 16065-83-1.
- Chromium(III), insoluble salts | CASRN 16065-83-1 | DTXSID2023981 | IRIS | US EPA, ORD.
- Mechanisms of Chromium Action: Low-Molecular-Weight Chromium-Binding Substance. (2013, June 7).
- Trivalent chromium (Cr III) as a trace element essential for animals and humans.
- SAFETY DATA SHEET. (2025, December 23). Sigma-Aldrich.
- SAFETY D

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. dep.nj.gov [dep.nj.gov]
- 2. Chromium(III), insoluble salts | CASRN 16065-83-1 | DTXSID2023981 | IRIS | US EPA, ORD [iris.epa.gov]
- 3. epa.gov [epa.gov]
- 4. Chromium Deficiency - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]

- [5. atsdr.cdc.gov \[atsdr.cdc.gov\]](https://atsdr.cdc.gov)
- [6. assets.publishing.service.gov.uk \[assets.publishing.service.gov.uk\]](https://assets.publishing.service.gov.uk)
- [7. Chromium\(III\) - Glossary - ALMAWATECH \[almawatech.com\]](https://almawatech.com)
- [8. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [9. The role of Chromium III in the organism and its possible use in diabetes and obesity treatment \[aaem.pl\]](https://aaem.pl)
- [10. Development and evaluation of a novel chromium III-based compound for potential inhibition of emerging SARS-CoV-2 variants - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [11. Chromium Coordination Compounds with Antimicrobial Activity: Synthetic Routes, Structural Characteristics, and Antibacterial Activity \[openmedicinalchemistryjournal.com\]](https://openmedicinalchemistryjournal.com)
- [12. apcz.umk.pl \[apcz.umk.pl\]](https://apcz.umk.pl)
- [13. tandfonline.com \[tandfonline.com\]](https://tandfonline.com)
- [14. jeest.ub.ac.id \[jeest.ub.ac.id\]](https://jeest.ub.ac.id)
- [15. Chromium \(III\) and chromium \(VI\) as important players in the induction of genotoxicity – current view \[aaem.pl\]](https://aaem.pl)
- [16. aaem.pl \[aaem.pl\]](https://aaem.pl)
- To cite this document: BenchChem. [An In-depth Technical Guide to Trivalent Chromium (Chromium (III))]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b168596/docs#an-in-depth-technical-guide-to-trivalent-chromium-chromium-iii\]](https://www.benchchem.com/product/b168596/docs#an-in-depth-technical-guide-to-trivalent-chromium-chromium-iii)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)